

A Comparative Analysis of the Biological Activity of Fluorinated Benzoic Acids

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Compound of Interest

Compound Name: 2,3,5,6-Tetrafluoro-4-methoxybenzoic acid

Cat. No.: B1268727

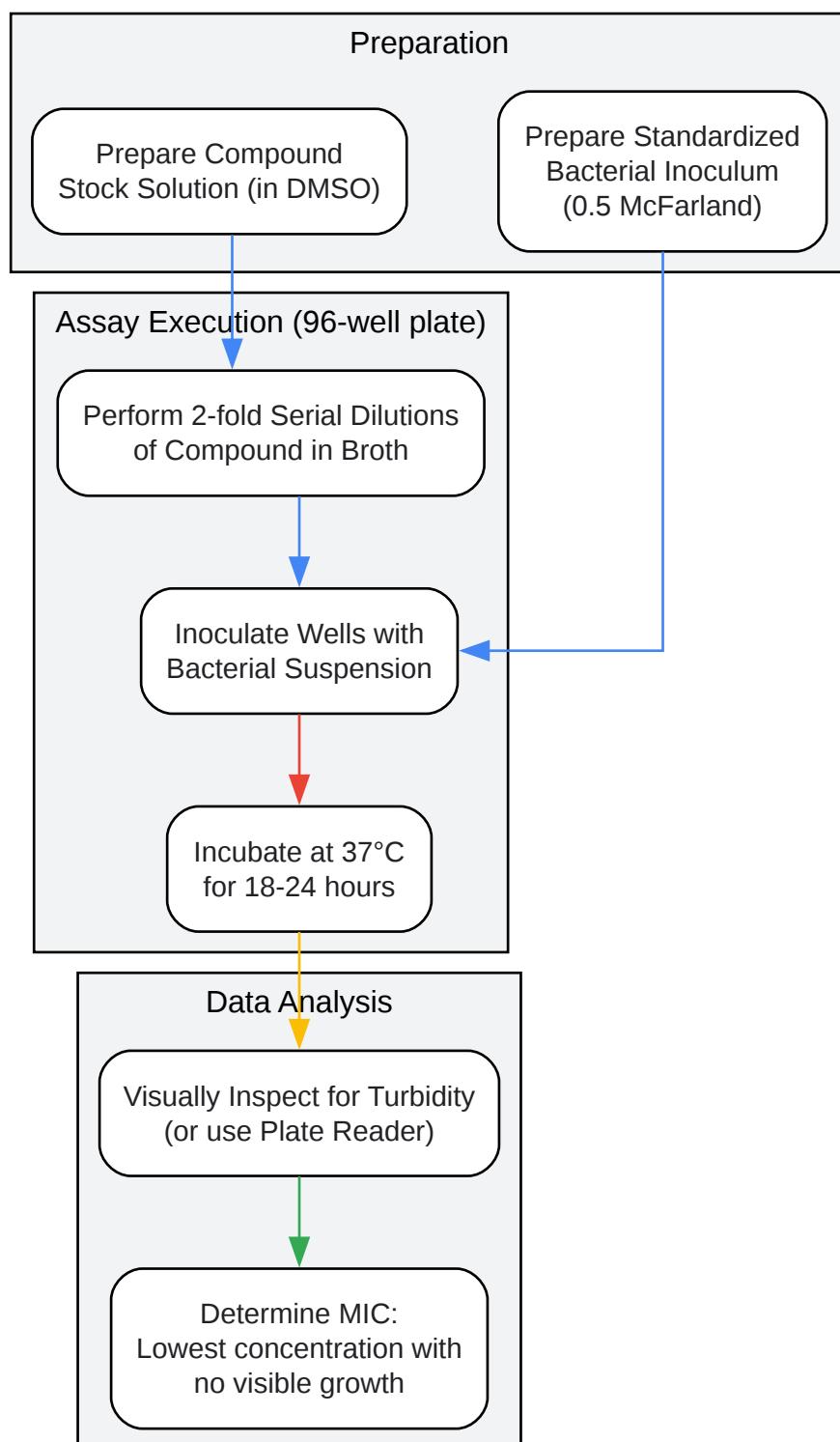
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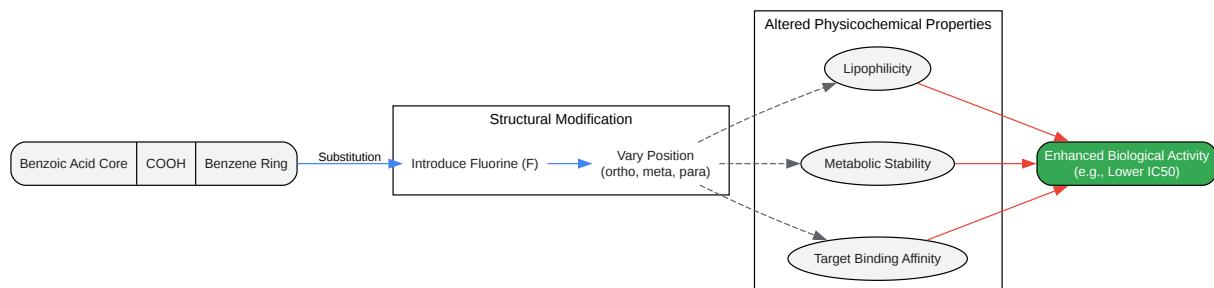
The strategic incorporation of fluorine into the benzoic acid scaffold has emerged as a powerful tool in medicinal chemistry, often leading to significant enhancements in biological activity. The unique properties of the fluorine atom—its small size, high electronegativity, and ability to form strong carbon-fluorine bonds—can profoundly alter a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.^{[1][2]} This guide provides a comparative overview of the antimicrobial, anticancer, and anti-inflammatory activities of fluorinated benzoic acid derivatives, supported by quantitative data and detailed experimental protocols.

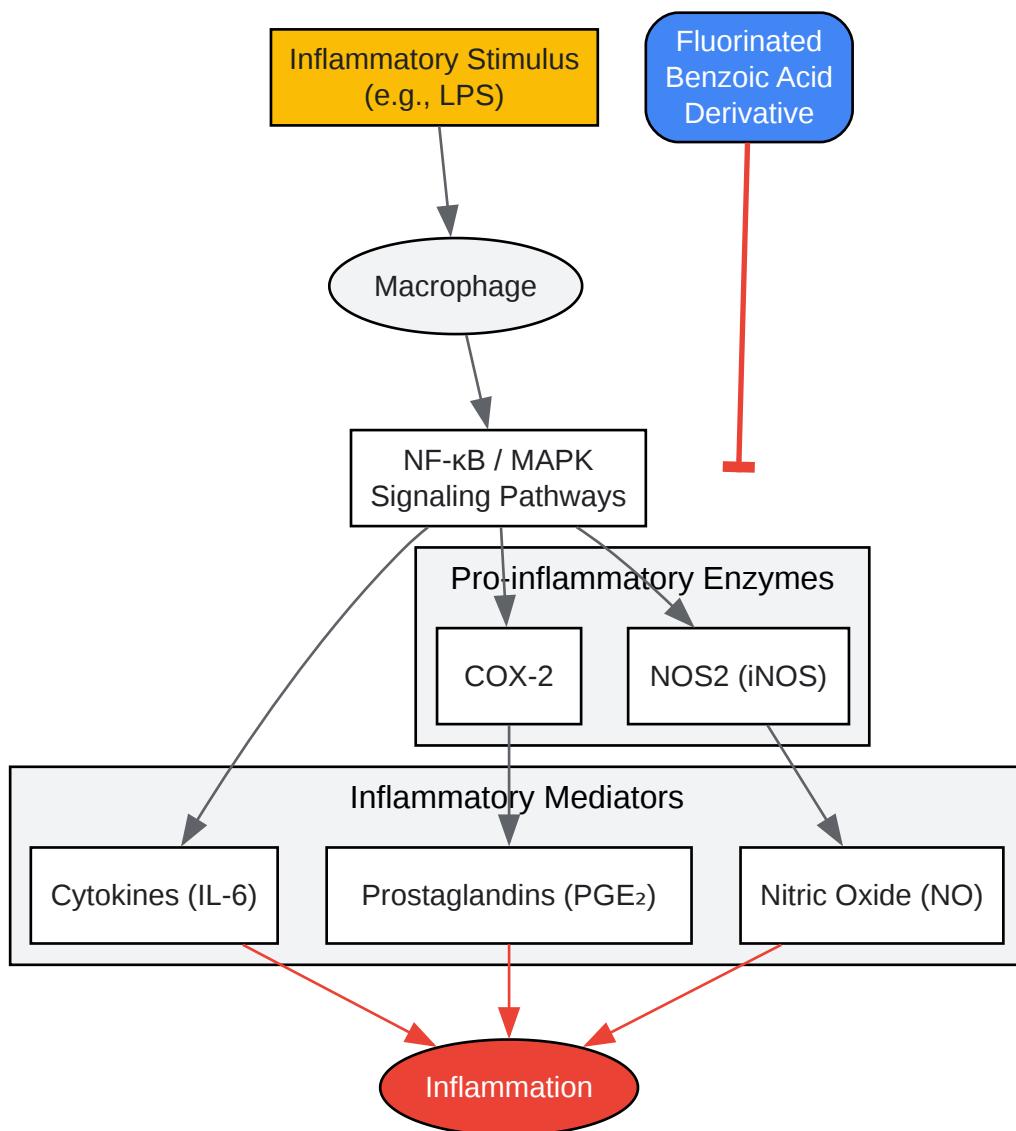
Antimicrobial Activity

Fluorination has been shown to be a viable strategy for enhancing the antibacterial and antifungal properties of benzoic acid derivatives. The introduction of fluorine can improve the compound's ability to penetrate microbial cell membranes and interact with essential enzymes or proteins. Studies show that the position and number of fluorine substituents on the phenyl ring significantly influence the antimicrobial spectrum and potency.^[3] For instance, certain fluorinated benzoylthiosemicarbazides have demonstrated potent activity against drug-resistant bacterial strains.^[4]

Experimental Workflow: Minimum Inhibitory Concentration (MIC) Assay







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